

Application Note: High-Purity Synthesis of 5-Amino-2-(pentyloxy)benzoic Acid

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Compound of Interest

Compound Name: *Benzoic acid, 5-amino-2-(pentyloxy)-*

CAS No.: *13737-91-2*

Cat. No.: *B1666661*

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Abstract

This application note details a robust, scalable protocol for the synthesis of 5-amino-2-(pentyloxy)benzoic acid starting from 5-nitrosalicylic acid. This scaffold is a critical pharmacophore in the development of gastroprokinetic agents (e.g., benzamide derivatives) and ferroptosis inhibitors. The method employs a "Bis-alkylation/Hydrolysis" strategy to ensure regioselective alkylation of the phenolic oxygen, followed by a clean catalytic hydrogenation of the nitro group. This route minimizes side reactions common in direct alkylation strategies and provides a self-validating workflow with distinct, isolable intermediates.

Introduction & Retrosynthetic Analysis

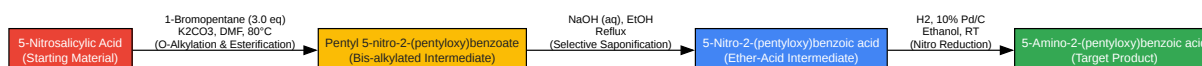
Direct alkylation of salicylic acid derivatives often suffers from competitive esterification and poor regioselectivity. To guarantee high purity, this protocol utilizes a three-step sequence:

- Global Alkylation: Conversion of both the carboxylic acid and phenol to the pentyl ester/pentyl ether intermediate.

- Selective Saponification: Hydrolysis of the ester to yield the free acid while retaining the ether linkage.
- Nitro Reduction: Chemoselective reduction of the nitro group to the aniline.

Reaction Pathway Diagram

The following logic flow illustrates the chemical transformations and the critical control points.



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Caption: Step-wise synthetic pathway from 5-nitrosalicylic acid to the target amino-alkoxy benzoic acid.

Experimental Protocols

Step 1: Synthesis of Pentyl 5-nitro-2-(pentyloxy)benzoate

Objective: To lock the phenolic oxygen as a pentyl ether. Rationale: Using excess alkyl halide drives the reaction to completion, forming the bis-alkylated product. This intermediate is lipophilic and easily separated from unreacted polar starting materials via aqueous workup.

Materials:

- 5-Nitrosalicylic acid (1.0 eq)[1]
- 1-Bromopentane (3.0 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (3.0 eq)
- N,N-Dimethylformamide (DMF) [0.5 M concentration]

Protocol:

- **Setup:** Charge a round-bottom flask with 5-nitrosalicylic acid and anhydrous K_2CO_3 . Add DMF and stir for 15 minutes at room temperature to form the dianion (yellow/orange suspension).
- **Addition:** Add 1-bromopentane dropwise via a syringe or addition funnel.
- **Reaction:** Heat the mixture to $80^\circ C$ and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1). The starting acid (baseline) should disappear, and a high R_f spot (bis-alkylated product) should appear.
- **Workup:**
 - Cool to room temperature.
 - Pour the mixture into 5 volumes of ice-cold water.
 - Extract with Ethyl Acetate (3x).
 - Wash combined organics with Brine (2x) to remove DMF.
 - Dry over $MgSO_4$, filter, and concentrate in vacuo.
- **Purification:** The crude oil is usually sufficiently pure. If necessary, purify via flash column chromatography (Silica, Hexane/EtOAc gradient).

Step 2: Selective Hydrolysis to 5-Nitro-2-(pentyloxy)benzoic Acid

Objective: To regenerate the carboxylic acid functionality. **Rationale:** Aliphatic esters hydrolyze significantly faster than aromatic ethers under basic conditions, allowing selective cleavage of the pentyl ester.

Materials:

- Pentyl 5-nitro-2-(pentyloxy)benzoate (from Step 1)
- Sodium Hydroxide (NaOH), 2N aqueous solution (3.0 eq)

- Ethanol (to solubilize the ester)

Protocol:

- Setup: Dissolve the crude intermediate in Ethanol (approx. 5 mL per gram).
- Reaction: Add the 2N NaOH solution. Heat the mixture to reflux (80°C) for 2–3 hours.
 - Checkpoint: The reaction mixture should become homogeneous. TLC should show the disappearance of the non-polar ester and the appearance of a more polar spot (acid).
- Workup:
 - Evaporate the Ethanol under reduced pressure.
 - Dilute the aqueous residue with water.[\[2\]](#)
 - Critical Step: Acidify carefully with 1N HCl to pH ~2–3. The product will precipitate as a solid.[\[3\]](#)
- Isolation: Filter the solid, wash with plenty of water, and dry in a vacuum oven at 50°C.
 - Yield Expectation: >85% over two steps.[\[4\]](#)

Step 3: Reduction to 5-Amino-2-(pentyloxy)benzoic Acid

Objective: Reduction of the nitro group to the primary amine. Rationale: Catalytic hydrogenation is the cleanest method, avoiding metal waste (Fe/Sn) and simplifying purification.

Materials:

- 5-Nitro-2-(pentyloxy)benzoic acid[\[5\]](#)
- 10% Palladium on Carbon (Pd/C) (10 wt% loading)
- Hydrogen gas (H₂) (Balloon pressure is sufficient)
- Methanol or Ethanol (Solvent)

Protocol:

- Setup: In a flask, dissolve the nitro-acid in Ethanol.
- Catalyst Addition: Carefully add the Pd/C catalyst under an inert atmosphere (Argon/Nitrogen) to prevent ignition.
- Hydrogenation: Purge the flask with H₂ (vacuum/fill cycle x3). Attach a H₂ balloon and stir vigorously at room temperature for 4–12 hours.
 - Monitoring: The yellow color of the nitro compound will fade to colorless or pale gray.
- Workup:
 - Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with Ethanol.
 - Concentrate the filtrate to dryness.[\[6\]](#)
- Purification: The product is often pure enough for subsequent steps. If needed, recrystallize from Ethanol/Water or Ether/Hexane.

Data Summary & Characterization

Parameter	Specification / Observation
Intermediate 1	Pentyl 5-nitro-2-(pentyloxy)benzoate
Appearance	Yellowish oil or low-melting solid
TLC Rf	~0.7 (Hexane:EtOAc 4:1)
Intermediate 2	5-Nitro-2-(pentyloxy)benzoic acid
Appearance	Pale yellow solid
Melting Point	98–102°C (Typical for alkoxy nitrobenzoic acids)
Final Product	5-Amino-2-(pentyloxy)benzoic acid
Appearance	Off-white to beige powder
¹ H NMR (DMSO-d ₆)	δ ~7.0 (d, 1H, Ar-H), 6.8 (d, 1H, Ar-H), 6.7 (dd, 1H, Ar-H), 3.9 (t, 2H, O-CH ₂), 1.7-1.3 (m, alkyl), 0.9 (t, 3H, CH ₃).
Stability	Oxidation sensitive; store under inert gas protected from light.

Troubleshooting & Safety

Critical Control Points (CCP)

- Alkylation Incompleteness: If the mono-alkylated product persists in Step 1, add 0.5 eq more K₂CO₃ and 1-bromopentane and increase time. Do not proceed until the phenol is fully protected.
- Decarboxylation: Avoid excessive heat (>100°C) during the hydrolysis step to prevent decarboxylation of the salicylic acid core.
- Amine Oxidation: The final amino acid is sensitive to air oxidation (turning brown). Perform the filtration and drying rapidly or under nitrogen.

Safety Matrix

- 1-Bromopentane: Irritant, flammable. Use in a fume hood.

- DMF: Hepatotoxic. Avoid skin contact; use double gloves.
- Pd/C: Pyrophoric when dry. Keep wet with solvent; dispose of in a dedicated waste container.

References

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 - Source: Ram, S., & Ehrenkauf, R. E. (1984). Ammonium formate in catalytic transfer hydrogenation. *Tetrahedron Letters*, 25(32), 3415-3418. [Link](#)
 - Context: Validates Pd/C reduction efficiency for nitro-salicylic deriv
- Chemical Data & Properties
 - Source: PubChem Compound Summary for CID 7318 (5-Nitrosalicylic acid). [Link](#)
 - Source: Sigma-Aldrich Product Sheet: 5-Nitro-2-(pentyloxy)benzoic acid (CAS 13851-58-6). [Link](#)

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